

Spectroscopic Characterization Guide: 1-Tert-butylpiperazine Hydrochloride

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Compound of Interest

Compound Name: 1-Tert-butylpiperazine

CAS No.: 38216-72-7

Cat. No.: B1273478

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Content Type: Technical Comparison & Characterization Guide Subject: 1-(tert-Butyl)piperazine Hydrochloride (CAS: Salt dependent / Free Base: 38216-72-7) Intended Audience: Medicinal Chemists, Analytical Scientists, and Process Development Engineers.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Executive Summary

1-Tert-butylpiperazine hydrochloride is a critical pharmacophore building block, distinguished by the steric bulk of the tert-butyl group.[\[1\]](#)[\[2\]](#)[\[3\]](#) Unlike its common analogs (N-methylpiperazine or unsubstituted piperazine), the tert-butyl group provides significant lipophilicity and steric protection against metabolic N-dealkylation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Critical Distinction: This guide focuses on the N-alkylated derivative (**1-tert-butylpiperazine**), not the carbamate-protected 1-Boc-piperazine (tert-butyl piperazine-1-carboxylate).[\[1\]](#)[\[2\]](#)[\[3\]](#) Confusing these two is a frequent source of error in synthesis and spectral interpretation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

This guide provides a comparative spectroscopic analysis to validate the identity and purity of the hydrochloride salt, benchmarking it against common alternatives.[\[1\]](#)

Structural & Chemical Context

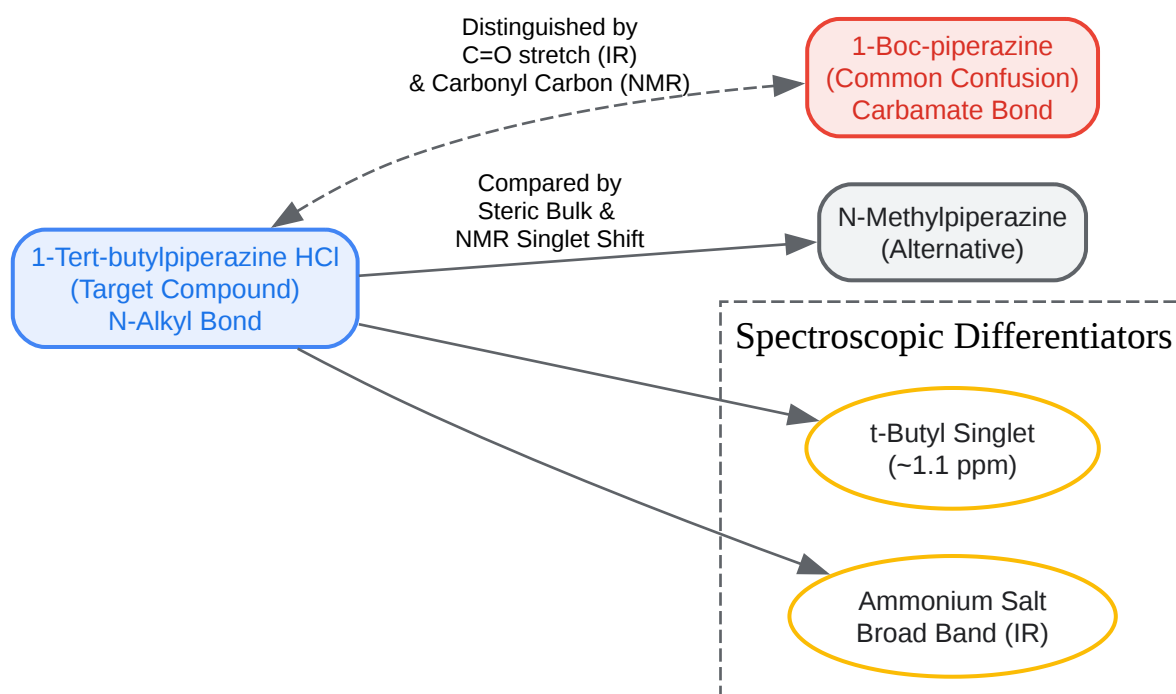
The introduction of the tert-butyl group at the N1 position creates a unique electronic and steric environment compared to standard piperazines.^{[1][2][3]}

Comparative Structural Analysis^{[2][3]}

Feature	1-Tert-butylpiperazine HCl	N-Methylpiperazine HCl	Piperazine 2HCl
Steric Bulk	High (Cone angle >100°)	Low	Negligible
Lipophilicity	High (Hydrophobic handle)	Moderate	Low (Hydrophilic)
Metabolic Stability	Resistant to N-dealkylation	Susceptible to N-demethylation	N/A
Basicity (N1)	Increased (Inductive effect of t-Bu)	Moderate	Moderate

Structural Visualization

The following diagram illustrates the structural relationship and the critical distinction from the Boc-protected variant.



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Caption: Structural relationship map highlighting the critical differentiation between the target alkyl-piperazine and the Boc-protected analog.

Spectroscopic Data & Analysis

Nuclear Magnetic Resonance (¹H NMR)

The protonation of the nitrogen in the hydrochloride salt causes a distinct downfield shift compared to the free base.[3]

Solvent: Deuterium Oxide (

) is recommended for the salt form to ensure complete solubility and eliminate exchangeable proton confusion.[3]

Proton Environment	Multiplicity	Chemical Shift (, ppm)	Interpretation
-C(CH ₃) ₃	Singlet (9H)	1.35 - 1.45	The diagnostic "anchor" peak. [1] [2] [3] In the free base, this appears upfield (~1.0 ppm). [1] [3] Salt formation shifts this downfield. [1] [2] [3]
N1-CH (Ring)	Broad/Triplet (4H)	3.05 - 3.20	Protons adjacent to the tert-butyl ammonium center. [1] [2] [3]
N4-CH (Ring)	Broad/Triplet (4H)	3.40 - 3.60	Protons adjacent to the secondary amine (or ammonium if dihydrochloride). [1] [2] [3]
N-H	Broad Singlet	Variable	Usually not visible in due to deuterium exchange. [1] [3] Visible in DMSO- at >9.0 ppm. [1] [2] [3] [4]

Comparative Insight:

- vs. N-Methylpiperazine: NMP shows a methyl singlet (3H) at ~2.3 ppm (free base) or ~2.9 ppm (salt).[\[1\]](#)[\[3\]](#) The tert-butyl group is easily distinguished by its integration (9H) and unique chemical shift.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- vs. 1-Boc-piperazine: The Boc-group protons appear at ~1.45 ppm, which can be confusing.[\[1\]](#)[\[2\]](#)[\[3\]](#) Crucial Check: Look for the carbonyl carbon in

C NMR (~155 ppm) to rule out the Boc derivative.[\[3\]](#)

Infrared Spectroscopy (FT-IR)

IR is the fastest method to confirm salt formation and rule out the Boc-protected impurity.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Frequency (cm)	Assignment	Diagnostic Value
2400 - 3000	N-H Stretch	Broad, strong band. Indicates formation of the amine salt (Ammonium). [1] [2] [3]
2800 - 2980	C-H Stretch (Alkyl)	Strong absorptions from the t-Butyl C-H bonds. [1] [2] [3]
~1690	ABSENT	Critical Purity Check: If a strong peak exists here, your sample is likely 1-Boc-piperazine (Carbamate C=O), not the alkyl derivative. [1] [3]
1580 - 1600	N-H Bending	Typical amine salt deformation. [1] [2] [3]

Mass Spectrometry (ESI-MS)[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Molecular Formula:
- Free Base MW: 142.24 g/mol [\[1\]](#)
- Observed Ion ():143.2 m/z

Fragmentation Pattern: High-energy collision often results in the loss of the tert-butyl group (neutral loss of isobutene, 56 Da) or cleavage of the piperazine ring.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Key Fragment: m/z 87 (Piperazine ring after t-butyl loss).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

Protocol: Synthesis of HCl Salt from Free Base

If the specific salt is unavailable, it can be prepared from the commercial free base (CAS 38216-72-7) using this self-validating protocol.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Reagents:

- **1-Tert-butylpiperazine** (Free Base)[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Diethyl Ether or Isopropanol (Solvent)[\[3\]](#)
- 4M HCl in Dioxane or concentrated aqueous HCl[\[1\]](#)

Workflow:

- Dissolution: Dissolve 1.0 g (7.0 mmol) of free base in 10 mL of diethyl ether (cooled to 0°C).
- Acidification: Dropwise add 4M HCl in Dioxane (2.0 eq, ~3.5 mL) under vigorous stirring.
 - Observation: Immediate formation of a white precipitate indicates salt formation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Isolation: Filter the solid under vacuum/inert gas (nitrogen).
 - Note: Piperazine salts can be hygroscopic.[\[1\]](#)[\[2\]](#)[\[3\]](#) Minimize air exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Washing: Wash the filter cake with cold ether (2 x 5 mL) to remove unreacted free base.
- Drying: Dry in a vacuum oven at 40°C for 4 hours.

Protocol: Purity Analysis (Self-Validating System)

To ensure the synthesized salt is pure and not the Boc-derivative:

- Solubility Test: Dissolve 10 mg in water.

- Result: The HCl salt should dissolve instantly ($\text{pH} < 5$).^[3] The Boc-derivative (free base form) is less soluble in water.^{[1][2][3]}
- Silver Nitrate Test: Dissolve 10 mg in water and add 2 drops of 0.1M .
 - Result: Immediate heavy white precipitate () confirms the presence of the Chloride counter-ion.^[3]

References

- PubChem Compound Summary. (2025). **1-tert-Butylpiperazine** (Free Base Data).^{[1][2][3][5]} National Center for Biotechnology Information.^{[1][2][3]} [\[Link\]](#)^[3]
- National Institute of Standards and Technology (NIST). (2024).^{[2][3]} Mass Spectrum of Piperazine derivatives. NIST Chemistry WebBook.^{[1][2][3]} [\[Link\]](#)^[3]
- SpectraBase. (2025).^{[1][2][3][5][6]} Infrared Spectra of Piperazine Salts. Wiley Science Solutions.^{[1][2][3]} [\[Link\]](#)

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